

Personal protective equipment for handling 1-(Acetyl-d3)adamantane

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Compound of Interest

Compound Name: 1-(Acetyl-d3)adamantane

Cat. No.: B15294557

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Essential Safety and Handling Guide for 1-(Acetyl-d3)adamantane

Disclaimer: A specific Safety Data Sheet (SDS) for **1-(Acetyl-d3)adamantane** is not publicly available. The following guidance is based on the safety profile of the parent compound, 1-Acetyladamantane, and general best practices for handling adamantane derivatives and deuterated compounds. Users should always perform their own risk assessment before handling any chemical.

This guide provides researchers, scientists, and drug development professionals with immediate safety, operational, and disposal protocols for handling **1-(Acetyl-d3)adamantane**.

Hazard Identification and Personal Protective Equipment (PPE)

The parent compound, 1-Acetyladamantane, is classified as an irritant. It is harmful if swallowed and can cause skin, eye, and respiratory irritation[1][2]. The deuterated form is expected to have a similar toxicological profile. Therefore, stringent adherence to PPE protocols is mandatory.

Table 1: Required Personal Protective Equipment (PPE)

PPE Category	Specification	Purpose
Eye Protection	ANSI Z87.1-compliant safety glasses with side shields or chemical splash goggles[3][4].	Protects eyes from dust particles and potential splashes.
Hand Protection	Chemically resistant gloves (e.g., Nitrile), tested to EN 374 standard[3].	Prevents skin contact and irritation[2].
Body Protection	A standard laboratory coat.	Protects clothing and skin from contamination.
Respiratory	Use in a well-ventilated area is required. If dust formation is likely, a NIOSH-approved particulate respirator (e.g., N95) is necessary[3].	Prevents inhalation of the compound, which can cause respiratory irritation[2].

Chemical and Physical Properties

The physical properties of **1-(Acetyl-d₃)adamantane** are expected to be very similar to its non-deuterated analog.

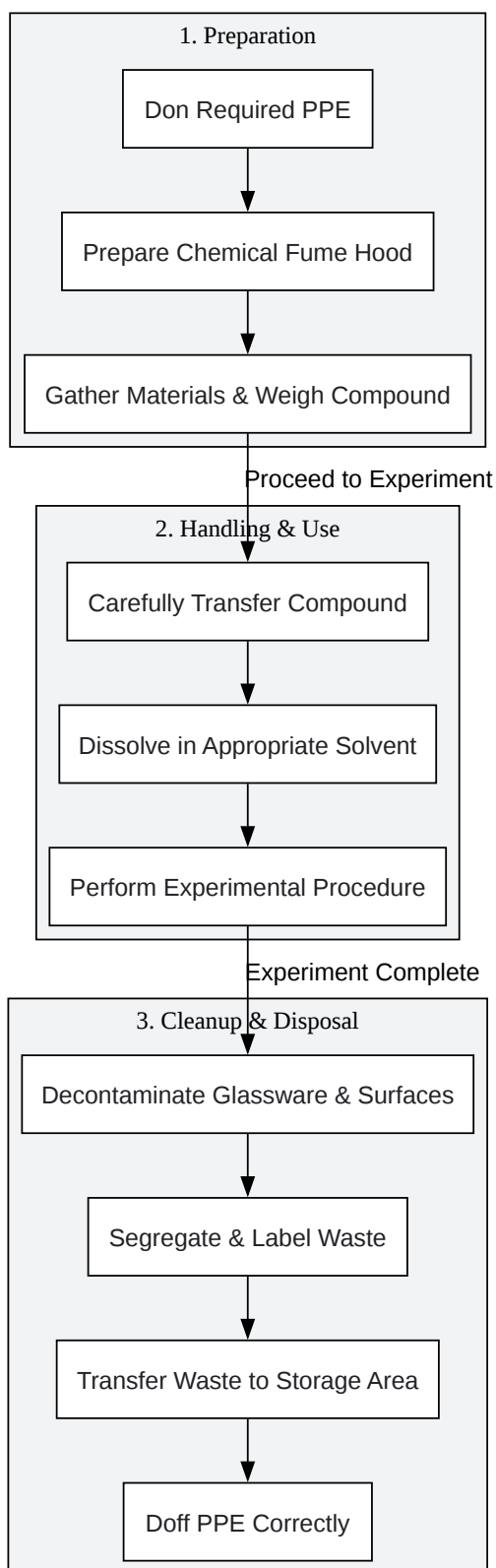
Table 2: Physical and Chemical Data of 1-Acetyladamantane

Property	Value
CAS Number	1660-04-4
Molecular Formula	C ₁₂ H ₁₈ O
Molecular Weight	178.27 g/mol
Appearance	White crystalline powder[1][5]
Melting Point	53-56 °C[6]
Boiling Point	~250.5 °C (estimate)[1][2]
Solubility	Insoluble in water; Soluble in methanol[1][2][5].
Stability	Stable under normal temperatures and pressures[1][5].
Storage	Store in a cool, dry, well-ventilated area in a tightly closed container[1][5].

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedure for safely handling **1-(Acetyl-d3)adamantane** in a laboratory setting.

Experimental Workflow



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Caption: Workflow for handling **1-(Acetyl-d3)adamantane**.

Methodology:

- Preparation:

- Put on all required PPE as specified in Table 1.
- Ensure a chemical fume hood is operational and ready for use.
- Carefully weigh the required amount of **1-(Acetyl-d3)adamantane** on a tared weigh boat inside the fume hood to minimize dust exposure.

- Handling and Use:

- Perform all manipulations of the solid compound within the chemical fume hood.
- Avoid generating dust. If dust is created, use appropriate respiratory protection[3].
- When dissolving, add the solvent to the solid slowly to prevent splashing.
- Keep the container tightly closed when not in use.

- Spill Management:

- In case of a small spill, carefully sweep up the solid material, avoiding dust generation.
- Place the spilled material into a sealed, labeled container for disposal.
- Clean the spill area with an appropriate solvent and decontaminate.
- For larger spills, evacuate the area and follow institutional emergency procedures.

- First Aid:

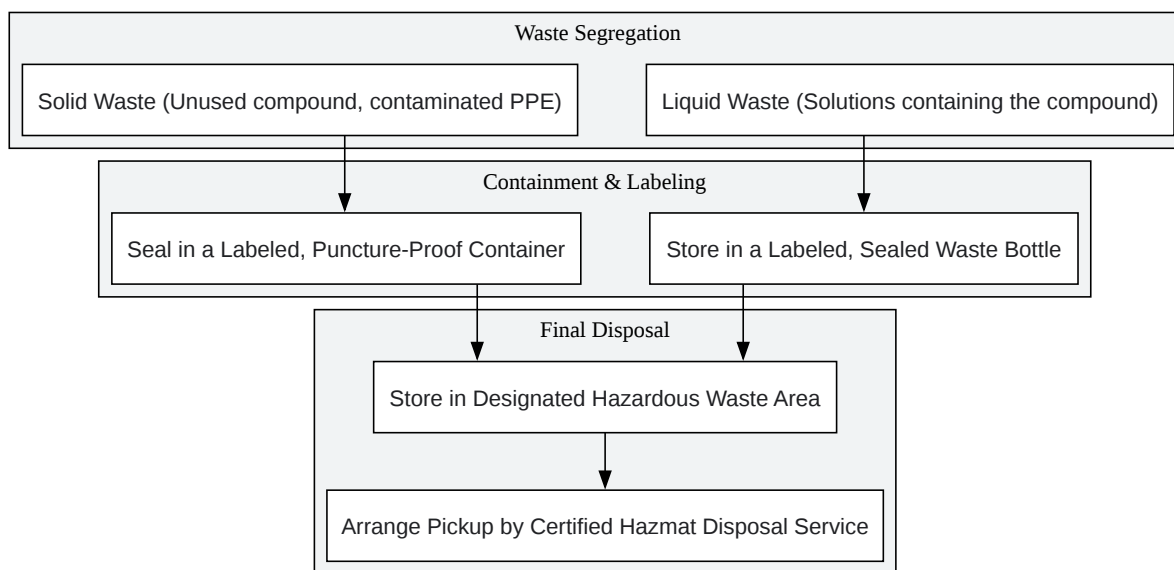
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Skin Contact: Remove contaminated clothing and wash skin with soap and water. If irritation persists, seek medical attention[2].

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention[7].

Disposal Plan

Deuterated compounds and their parent analogs should be treated as chemical waste. Do not dispose of them in standard trash or down the drain.

Disposal Workflow



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Caption: Disposal workflow for **1-(Acetyl-d3)adamantane** waste.

Methodology:

- Waste Segregation:
 - Solid Waste: Collect unused or contaminated solid **1-(Acetyl-d3)adamantane**, along with any contaminated items like gloves or weigh boats, in a dedicated, sealed, and clearly labeled hazardous waste container.
 - Liquid Waste: Solutions containing the compound should be collected in a separate, sealed, and labeled hazardous waste container. Do not mix with other solvent waste streams unless permitted by your institution's safety office.
- Labeling and Storage:
 - All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**1-(Acetyl-d3)adamantane**," and any associated solvent hazards.
 - Store the sealed waste containers in a designated, secure hazardous waste accumulation area away from incompatible materials.
- Final Disposal:
 - Disposal must be conducted through a certified hazardous materials disposal company. Follow all local, state, and federal regulations for chemical waste disposal. Contact your institution's Environmental Health and Safety (EHS) office to arrange for pickup.

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